

Structural Paradigm: The "Push-Pull" Alkene System

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Compound of Interest

Compound Name: Methyl 2-benzamido-3-(dimethylamino)acrylate

Cat. No.: B12105995

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CAS 125008-68-6 is a bifunctional organic building block characterized by an enamine backbone coupled with an electron-withdrawing ester and benzamido group. This specific electronic arrangement creates a highly polarized double bond, commonly referred to as a "push-pull" alkene[1].

The dimethylamino group acts as a strong electron donor (the "push"), while the methyl ester and benzamido groups act as electron acceptors (the "pull"). This vinylogous polarization renders the

-carbon (C3) highly electrophilic, making it an exceptional site for nucleophilic attack. Furthermore, the molecule exists exclusively in the Z-configuration. This stereochemical preference is thermodynamically driven by a strong intramolecular hydrogen bond between the benzamido N-H and the ester carbonyl oxygen, which locks the conformation and stabilizes the conjugated system[2].

Quantitative Physicochemical Data

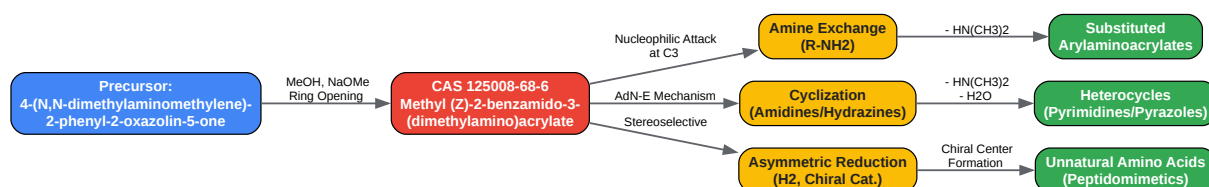
The following table summarizes the core quantitative parameters required for stoichiometric calculations and analytical validation[3][4]:

Property	Value
CAS Registry Number	125008-68-6
Chemical Name	Methyl (Z)-2-benzamido-3-(dimethylamino)acrylate
Molecular Formula	C
	H
	N
	O
Molecular Weight	248.28 g/mol
Melting Point	172 - 175 °C
Appearance	White crystalline powder
Stereochemistry	Z-isomer (Thermodynamically preferred)

Mechanistic Reactivity and Downstream Applications

The synthetic utility of CAS 125008-68-6 lies in its predictable reactivity profile. It primarily undergoes Addition-Elimination (AdN-E) reactions. When exposed to primary amines, hydrazines, or amidines, the nucleophile attacks the electrophilic C3 position. The resulting tetrahedral intermediate collapses, expelling dimethylamine as a gaseous leaving group[2].

This mechanism is the cornerstone for synthesizing constrained unnatural amino acids (via asymmetric reduction of the double bond) and complex heterocycles like pyrimidines, pyrazoles, and oxazolones, which are highly sought after in oncology and immunology drug discovery pipelines[5][6].



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Fig 1: Synthesis and downstream reactivity pathways of CAS 125008-68-6.

Experimental Methodology: Self-Validating Synthesis Protocol

To synthesize CAS 125008-68-6 with high purity (>98%), the workflow relies on a two-stage process: the upstream construction of an oxazolone ring via a Vilsmeier-Haack reaction, followed by a controlled ring-opening methanolysis[4][7].

Stage 1: Synthesis of the Oxazolone Precursor

- Reagent Preparation: Dissolve hippuric acid (N-benzoylglycine) in anhydrous N,N-dimethylformamide (DMF).
- Vilsmeier-Haack Activation: Dropwise add phosphorus oxychloride (POCl₃)

) at 0–5 °C under an inert argon atmosphere.

- Causality: The Vilsmeier reagent (chloromethylenedimethylammonium chloride) acts dually here. It first cyclodehydrates the hippuric acid into 2-phenyl-5-oxazolone. Subsequently, it formylates the highly nucleophilic C4 position of the newly formed ring, yielding 4-(N,N-dimethylaminomethylene)-2-phenyl-2-oxazolin-5-one[7].
- Quenching & Isolation: Pour the mixture over crushed ice and neutralize with saturated aqueous NaHCO₃.
• Filter and dry the resulting yellow precipitate.

Stage 2: Ring-Opening Methanolysis to CAS 125008-68-6

- Solvent Selection: Suspend the purified oxazolone precursor in strictly anhydrous methanol.
 - Causality: The absence of water is critical. Trace moisture will lead to the irreversible hydrolysis of the oxazolone into the free carboxylic acid, drastically reducing the yield of the desired methyl ester.
- Base Catalysis: Add a catalytic amount of sodium methoxide (NaOMe) (0.1 equivalents).
 - Causality: NaOMe acts as a potent nucleophile that selectively attacks the lactone carbonyl carbon of the oxazolone. This triggers the cleavage of the C-O bond, opening the ring to form the methyl ester[8].
- Reaction Monitoring: Stir the mixture at room temperature. The reaction is self-validating via Thin-Layer Chromatography (TLC). The disappearance of the bright yellow oxazolone spot indicates complete conversion.
- Neutralization: Quench the reaction with a stoichiometric amount of glacial acetic acid.
 - Causality: Neutralizing the alkoxide prevents unwanted transesterification or degradation of the highly polarized push-pull alkene system.
- Crystallization: Concentrate the mixture under reduced pressure. Recrystallize the crude residue from an ethyl acetate/hexane mixture. The product will exclusively crystallize as the Z-isomer due to the thermodynamic stability of its intramolecular hydrogen bonding network.

Analytical Validation

For quality control, the identity of CAS 125008-68-6 must be confirmed via NMR spectroscopy. The

H-NMR spectrum will display a highly characteristic singlet for the vinylic proton at the -carbon, typically shifted downfield (around

7.0 - 7.5 ppm) due to the strong electron-withdrawing effect of the ester and benzamido groups. The dimethylamino protons will appear as two distinct singlets or a broad singlet (depending on the temperature and NMR solvent) due to the restricted rotation around the C-N partial double bond, a hallmark of push-pull alkenes^[1].

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